

Essential Safety and Operational Guide for Handling 4-Methylcatechol-d8

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Compound of Interest

Compound Name: 4-Methylcatechol-d8

Cat. No.: B12402542

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents such as **4-Methylcatechol-d8**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure and efficient research environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylcatechol-d8 is harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It is known to cause serious eye irritation, skin irritation, and may cause respiratory irritation.[3][4][5] Therefore, strict adherence to PPE guidelines is mandatory.

Minimum PPE Requirements:

- **Eye and Face Protection:** Chemical splash-resistant safety glasses or goggles with side protection are the minimum requirement.[4][6] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6][7][8]
- **Hand Protection:** Disposable nitrile gloves are suitable for incidental contact.[6] For prolonged handling or direct contact, consider double-gloving or using thicker, chemical-resistant gloves.[6] Always inspect gloves before use and wash hands thoroughly after removal.

- **Body Protection:** A lab coat is essential to protect clothing and skin from splashes.[7][9] For larger quantities or tasks with a higher risk of exposure, a protective apron or coveralls should be worn.[8][9]
- **Respiratory Protection:** Use only in a well-ventilated area.[1][4] If dust or aerosols are likely to be generated, a NIOSH-approved respirator with a particulate filter is necessary.[10]

Quantitative Data Summary

The following table summarizes key quantitative data for 4-Methylcatechol, the non-deuterated analogue of **4-Methylcatechol-d8**. These values should be considered representative for the deuterated compound in the context of safety and handling.

Property	Value
Molecular Formula	C ₇ H ₈ O ₂
Molecular Weight	124.14 g/mol [4]
Melting Point	62-72°C[4]
Boiling Point	251°C[4]
Flash Point	140°C[4]

Exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) for 4-Methylcatechol have not been established.[4]

Experimental Protocols: Safe Handling and Disposal

Handling Procedure:

- **Preparation:** Before handling, ensure that a safety shower and eyewash station are readily accessible.[4] The work area should be well-ventilated, preferably within a chemical fume hood.[1]
- **Personal Protective Equipment (PPE):** Don the required PPE as outlined above.

- Dispensing: Avoid generating dust.[1][2] If the compound is a solid, handle it with care to minimize airborne particles.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[3][11]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][4] Contaminated clothing should be removed and laundered before reuse.[1][4]

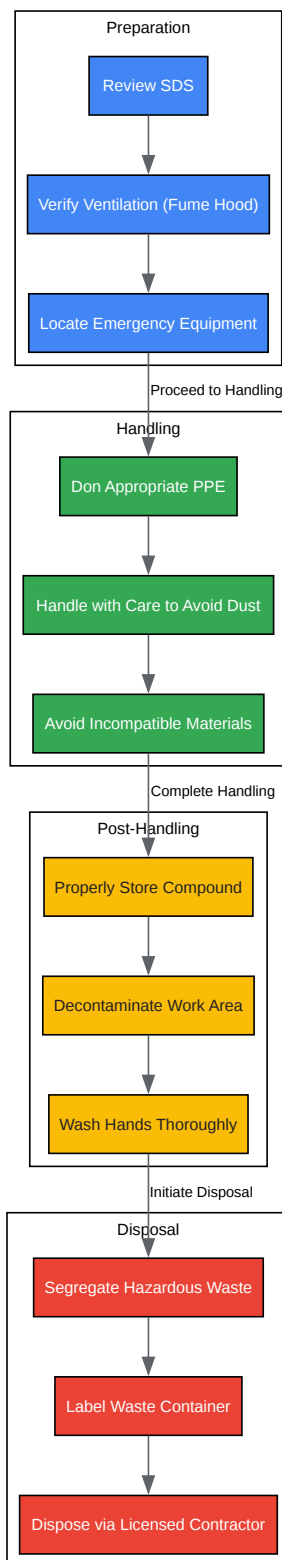
Disposal Plan:

- Waste Collection: Collect all waste material, including contaminated gloves and disposable labware, in a designated, properly labeled hazardous waste container.[2]
- Container Management: Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area.[4]
- Disposal Method: Dispose of the waste through a licensed disposal company.[10] Do not allow the material to enter drains or waterways.[1][2] All disposal activities must comply with local, state, and federal regulations.[2]

Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[3][11] Seek immediate medical attention.[3][11]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[3][11] Get medical attention if irritation develops.[1][3][11]
- Inhalation: Move the person to fresh air.[3][4] If breathing is difficult, give oxygen.[3][11] If not breathing, give artificial respiration.[11] Seek medical attention.[3][11]
- Ingestion: Do NOT induce vomiting.[11] Clean mouth with water and drink plenty of water afterwards.[10][11] Call a physician or poison control center immediately.[3]

Safe Handling Workflow for 4-Methylcatechol-d8

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